

# Personal protective equipment for handling N-Ethylformamide

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## Compound of Interest

Compound Name: N-Ethylformamide

Cat. No.: B146923

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## Essential Safety and Handling Guide for N-Ethylformamide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal instructions for handling **N-Ethylformamide**, a combustible liquid that can cause skin and serious eye irritation.<sup>[1]</sup> Adherence to these procedures is critical to minimize risks and ensure regulatory compliance.

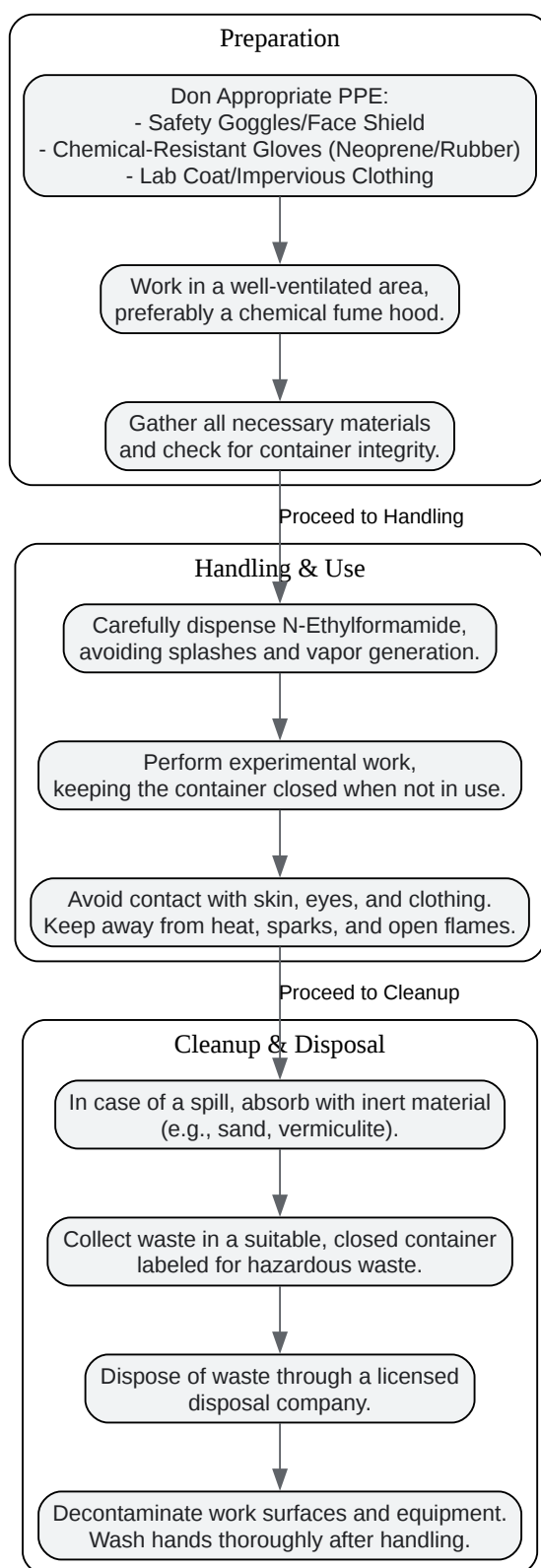
## Physicochemical and Hazard Data

A summary of key quantitative data for **N-Ethylformamide** is provided below for easy reference.

Property	Value	Reference
CAS Number	627-45-2	[1][2]
Molecular Formula	C3H7NO	[1][2]
Molecular Weight	73.09 g/mol	
Boiling Point	202-204 °C	[1]
Flash Point	113 °C (closed cup)	[1]
Density	0.950 g/mL at 20 °C	[2]
Hazard Statements	H227 (Combustible liquid)	[1]
H315 (Causes skin irritation)	[1][2]	
H319 (Causes serious eye irritation)	[1][2]	
Signal Word	Warning	[1]

## Standard Operating Procedure for Handling N-Ethylformamide

The following workflow outlines the necessary steps for safely handling **N-Ethylformamide** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **N-Ethylformamide**.

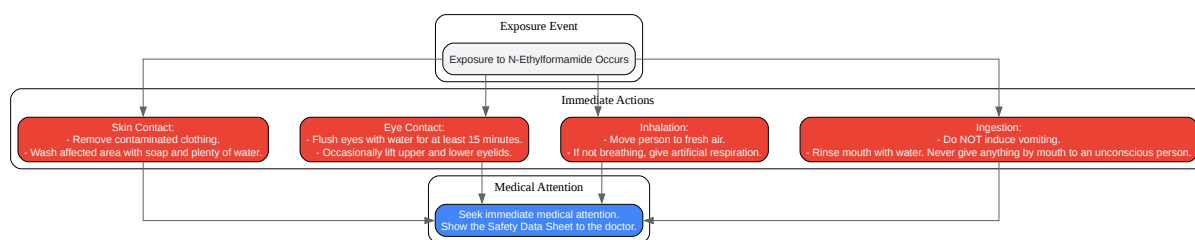
## Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure. The following table details the required protective gear.

Body Part	Protective Equipment	Rationale
Eyes/Face	- Chemical safety goggles meeting NIOSH (US) or EN 166 (EU) standards.[3] - A face shield is also recommended.[3]	To protect against splashes and vapors causing serious eye irritation.
Skin/Hands	- Handle with chemical-resistant gloves (e.g., neoprene or rubber).[4][5] - Inspect gloves before use and use proper glove removal technique.[3] - Dispose of contaminated gloves after use.[1][3]	To prevent skin irritation from direct contact.[1]
Body	- Wear a chemical-resistant lab coat or impervious clothing.[1][6] - Full-length pants and closed-toe shoes are mandatory.	To protect against accidental spills and splashes.
Respiratory	- Generally, respiratory protection is not required if working in a well-ventilated area or fume hood.[1] - For nuisance exposures or if ventilation is inadequate, use a respirator with OV/AG (US) or ABEK (EU) cartridges.[1]	To avoid inhalation of vapors, mists, or gases, especially at elevated temperatures.

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart details the necessary steps.



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Caption: First Aid and Emergency Response for **N-Ethylformamide** Exposure.

## Detailed First-Aid Measures:

- In case of skin contact: Immediately wash off with soap and plenty of water.[1] Remove any contaminated clothing.[6]
- In case of eye contact: Flush eyes with water as a precaution for at least 15 minutes.[1][6]
- If inhaled: Move the person into fresh air. If the person is not breathing, give artificial respiration.[1]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

In all cases of exposure, seek medical advice.[5][6][7]

## Spill, Storage, and Disposal Plans

### Spill Management

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the spill area.<sup>[5]</sup>  
<sup>[6]</sup>
- Ventilate the Area: Ensure adequate ventilation.
- Containment: Use inert absorbent material such as vermiculite, sand, or earth to absorb the spill.<sup>[6]</sup><sup>[8]</sup>
- Collection: Place the absorbed material into a suitable, closed container for disposal.<sup>[1]</sup><sup>[6]</sup>
- Decontamination: Clean the spill area thoroughly.

### Storage

- Store in a cool, dry, and well-ventilated place.<sup>[1]</sup><sup>[5]</sup>
- Keep the container tightly closed.<sup>[1]</sup><sup>[6]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[1]</sup><sup>[5]</sup><sup>[6]</sup>
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.  
<sup>[7]</sup><sup>[9]</sup>

### Disposal

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.<sup>[1]</sup>
- All waste must be handled in accordance with local, state, and federal regulations.<sup>[5]</sup>
- Contaminated packaging should be disposed of as unused product.<sup>[1]</sup> Do not mix **N-Ethylformamide** waste with other waste streams.<sup>[8]</sup>

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